

Storage and handling of air-sensitive 1-Cyclohexene-1-carboxylic acid

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Compound of Interest

Compound Name: 1-Cyclohexene-1-carboxylic acid

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Technical Support Center: 1-Cyclohexene-1-carboxylic acid

This technical support center provides guidance on the storage, handling, and troubleshooting of issues related to the air-sensitive compound, **1-Cyclohexene-1-carboxylic acid**, for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **1-Cyclohexene-1-carboxylic acid**?

1-Cyclohexene-1-carboxylic acid is an alpha,beta-unsaturated monocarboxylic acid.^[1] Its physical and chemical properties are summarized in the table below.

Table 1: Physical and Chemical Properties of **1-Cyclohexene-1-carboxylic acid**

Property	Value
CAS Number	636-82-8[2]
Molecular Formula	C ₇ H ₁₀ O ₂ [1]
Molecular Weight	126.15 g/mol [2]
Appearance	Solid[2]
Melting Point	35-39 °C (lit.)[2]
Boiling Point	133-135 °C at 14 mmHg (lit.)[2]
Density	1.101 g/mL at 25 °C (lit.)[2]

Q2: What are the recommended storage and handling conditions for **1-Cyclohexene-1-carboxylic acid** due to its air-sensitivity?

Due to its air-sensitive nature, specific storage and handling procedures are crucial to maintain the integrity of **1-Cyclohexene-1-carboxylic acid**. Improper storage can lead to degradation and affect experimental outcomes.

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation
Atmosphere	Store under an inert gas atmosphere (e.g., nitrogen or argon).[1]
Container	Keep container tightly closed in a cool, shaded area.[1]
Temperature	Store in a cool, dry place.[3]
Handling	Use of a glove box or Schlenk line is recommended for all transfers and manipulations.[4][5]

Q3: What are the primary hazards associated with **1-Cyclohexene-1-carboxylic acid**?

This compound is classified as a corrosive material. It can cause severe skin burns and serious eye damage.[2][6] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn at all times when handling this chemical.[1][2]

Q4: How should I dispose of waste **1-Cyclohexene-1-carboxylic acid**?

Disposal should be carried out in accordance with local and national regulations. It is recommended to entrust disposal to a licensed waste disposal company.[1] Do not dispose of this chemical down the drain as it can be harmful to aquatic life.[5]

Troubleshooting Guide

Q5: My reaction yield is low or the reaction is failing. Could the **1-Cyclohexene-1-carboxylic acid** be the issue?

A: Yes, this is a common issue if the compound has been improperly stored or handled. Since **1-Cyclohexene-1-carboxylic acid** is air-sensitive, exposure to atmospheric oxygen and moisture can lead to its degradation.

- Verify Storage: Ensure the compound has been stored under an inert atmosphere and in a tightly sealed container.
- Use a Fresh Sample: If there is any doubt about the quality of the reagent, it is best to use a fresh bottle or a newly opened container.
- Confirm Purity: Before use, you can consider verifying the purity of the compound through analytical methods (see Q7).

Q6: I've noticed a change in the color or consistency of my **1-Cyclohexene-1-carboxylic acid** upon storage. What does this mean?

A: A change in physical appearance, such as discoloration or clumping, is a strong indicator of degradation. The compound should ideally be a white to off-white solid. If you observe any significant changes, it is advisable not to use the reagent in your experiments as the impurities could lead to unwanted side reactions or lower yields.

Q7: How can I test the purity of my **1-Cyclohexene-1-carboxylic acid** before an experiment?

A: To ensure the quality of your reagent, especially if you suspect degradation, you can perform the following quality control tests:

- Melting Point Analysis: A broad or depressed melting point compared to the literature value (35-39 °C) can indicate the presence of impurities.
- NMR Spectroscopy (¹H NMR): This can help identify the characteristic peaks of **1-Cyclohexene-1-carboxylic acid** and detect the presence of any degradation products.
- FT-IR Spectroscopy: Compare the spectrum of your sample to a reference spectrum to ensure all characteristic functional group peaks are present and to identify potential impurities.

Experimental Protocols

Protocol 1: Handling and Dispensing **1-Cyclohexene-1-carboxylic acid** under an Inert Atmosphere

This protocol describes the safe transfer of the solid compound from its storage container to a reaction vessel using standard inert atmosphere techniques.

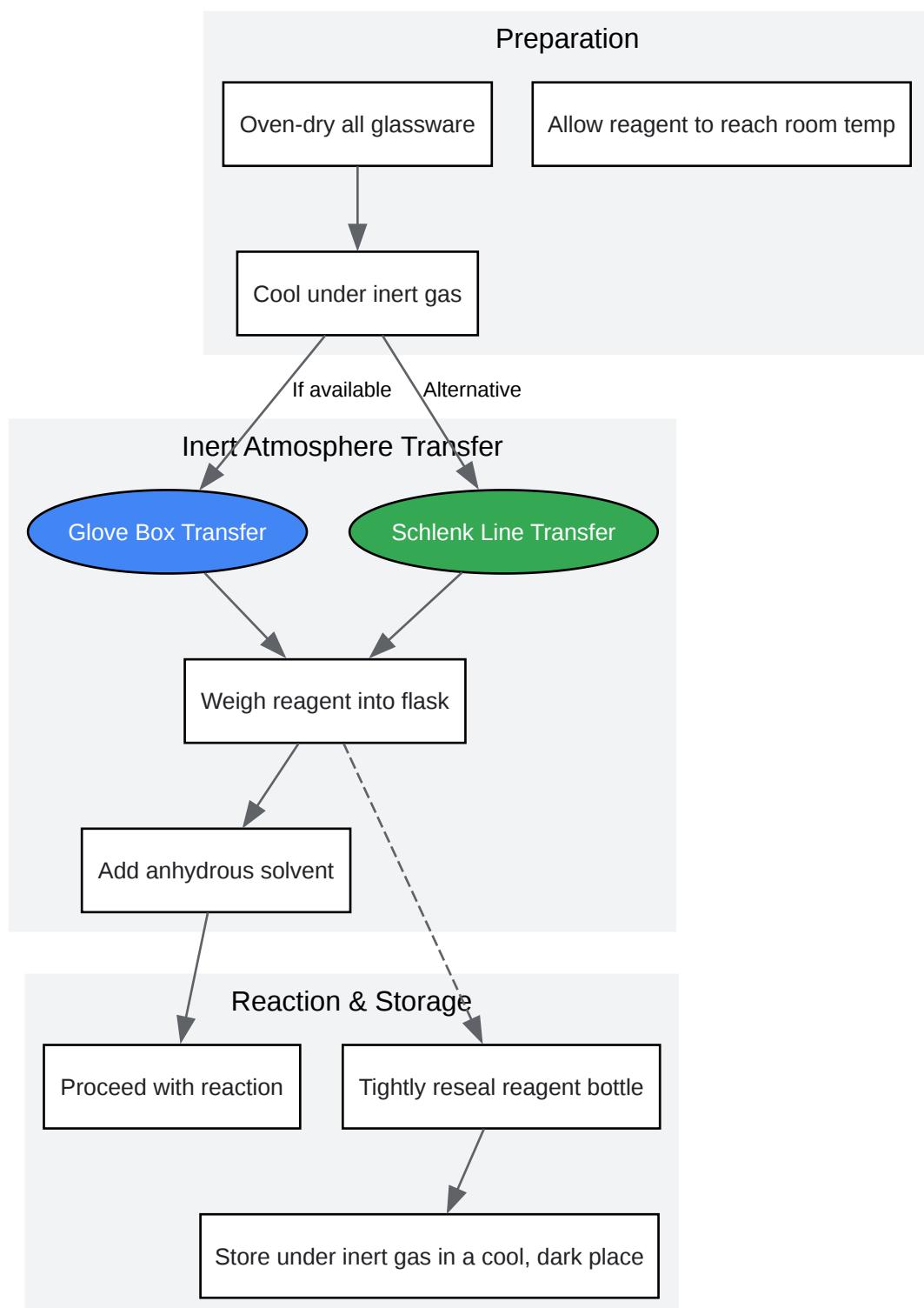
Materials:

- **1-Cyclohexene-1-carboxylic acid** in a Sure/Seal™ or similar bottle[[7](#)]
- Schlenk line or glove box
- Oven-dried glassware (reaction flask, etc.)([4](#))
- Dry, degassed solvent
- Argon or nitrogen gas source
- Syringes and needles (oven-dried)([4](#))
- Septa

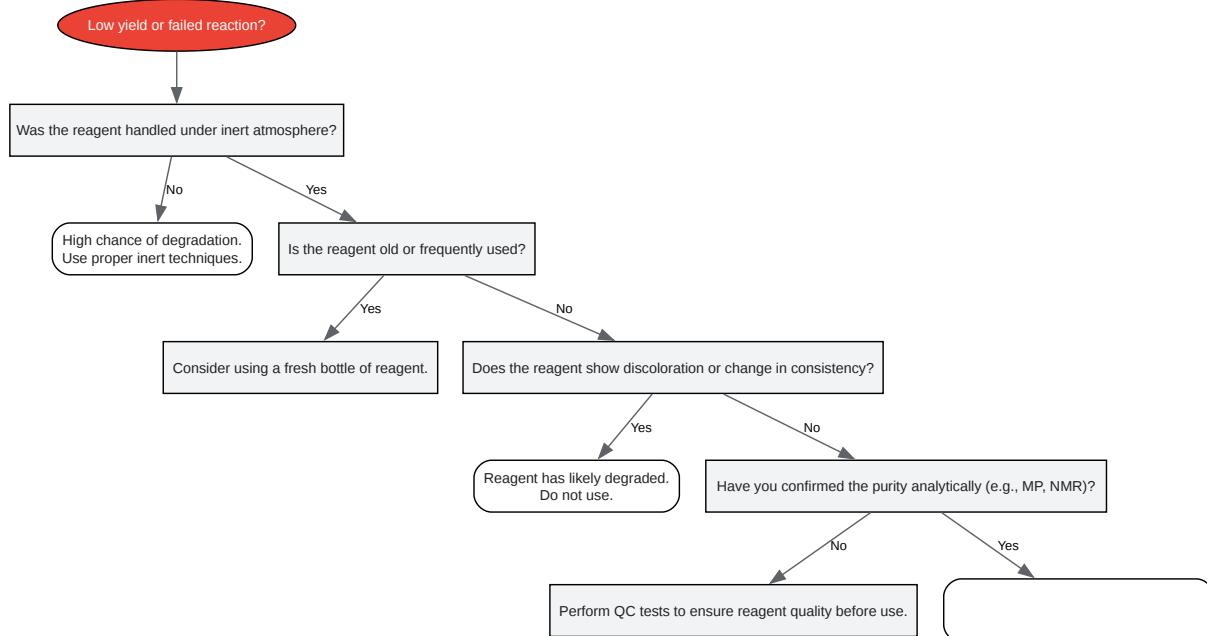
Procedure:

- Preparation: Dry all glassware in an oven at a minimum of 125°C overnight and cool under a stream of inert gas.^[4]
- Inert Atmosphere: Assemble the reaction glassware and connect it to the Schlenk line. Evacuate and backfill the flask with inert gas three times to ensure an inert atmosphere.
- Transfer in a Glove Box:
 - If using a glove box, bring the sealed bottle of **1-Cyclohexene-1-carboxylic acid**, a balance, and your reaction flask into the glove box antechamber.
 - Once inside the main chamber, open the bottle and weigh the desired amount of the solid directly into the reaction flask.
 - Seal the reaction flask before removing it from the glove box.
- Transfer using a Schlenk Line:
 - If the compound is in a bottle with a septum-sealed cap, you can perform a solid transfer under a positive pressure of inert gas.
 - Puncture the septum of the reagent bottle with a needle connected to the inert gas line to create a positive pressure.
 - Quickly remove the cap and use a clean, dry spatula to transfer the solid to the reaction flask, which is also under a positive flow of inert gas.
 - Immediately reseal both the reagent bottle and the reaction flask.
- Dissolution: Add your dry, degassed solvent to the reaction flask via a syringe to dissolve the **1-Cyclohexene-1-carboxylic acid** for your reaction.

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Caption: Workflow for handling air-sensitive **1-Cyclohexene-1-carboxylic acid**.



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Caption: Troubleshooting logic for experiments with **1-Cyclohexene-1-carboxylic acid**.

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